

gw8510 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: gw8510

Cat. No.: B1672547

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GW8510 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive information, troubleshooting guides, and frequently asked questions (FAQs) regarding the solubility and handling of **GW8510**.

Frequently Asked Questions (FAQs)

Q1: What is **GW8510** and what is its mechanism of action?

A1: **GW8510** is a potent inhibitor of Cyclin-Dependent Kinase 2 (CDK2) and Ribonucleotide Reductase M2 (RRM2).[1][2] By inhibiting these targets, **GW8510** disrupts DNA synthesis and cell cycle progression, leading to antiproliferative effects in tumor cells.[3] It has also been shown to modulate the expression of the p21 cell cycle-related protein and improve mitochondrial function.[3]

Q2: What is the solubility of **GW8510** in various solvents?

A2: The solubility of **GW8510** varies significantly across different solvents. It is most soluble in DMSO. Its solubility in aqueous solutions is limited. For a detailed breakdown of solubility data, please refer to Table 1.

Q3: How should I prepare a stock solution of **GW8510**?

A3: A detailed protocol for preparing a **GW8510** stock solution is provided in the Experimental Protocols section. The general workflow involves dissolving the compound in high-quality,

anhydrous DMSO to a desired concentration, with the aid of sonication or gentle heating if necessary.

Q4: How should I store **GW8510** powder and stock solutions?

A4: Proper storage is crucial to maintain the stability and activity of **GW8510**.

- Powder: Store at -20°C for up to 3 years.[\[3\]](#)
- In Solvent (DMSO): Store at -80°C for up to 1 year.[\[3\]](#) It is recommended to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles.

Data Presentation

Table 1: Solubility of **GW8510** in Common Laboratory Solvents

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	20 mg/mL [3]	44.49 mM [3]	Sonication is recommended to aid dissolution. [3]
Sparingly soluble: 1-10 mg/mL			
Water	Sparingly soluble	Not available	Not recommended as a primary solvent.
Ethanol	Sparingly soluble	Not available	Not recommended as a primary solvent.
PBS (Phosphate-Buffered Saline)	Sparingly soluble	Not available	Not recommended as a primary solvent.

Experimental Protocols

Protocol 1: Preparation of a 10 mM **GW8510** Stock Solution in DMSO

Materials:

- **GW8510** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Water bath sonicator

Procedure:

- **Weighing:** Accurately weigh the desired amount of **GW8510** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.4495 mg of **GW8510** (Molecular Weight: 449.5 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube. For a 10 mM solution from 0.4495 mg of **GW8510**, add 100 μ L of DMSO.
- **Dissolution:**
 - Vortex the tube for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the tube in a water bath at room temperature for 10-15 minutes. It is recommended to use a conventional ultrasound cleaning frequency.[\[3\]](#)
 - If necessary, gently warm the solution to 37-45°C and vortex again.[\[3\]](#)
- **Sterilization (Optional):** If required for your application, sterile-filter the stock solution through a 0.22 μ m syringe filter that is compatible with DMSO.
- **Aliquoting and Storage:** Aliquot the stock solution into sterile, single-use cryovials to minimize freeze-thaw cycles. Store the aliquots at -80°C.

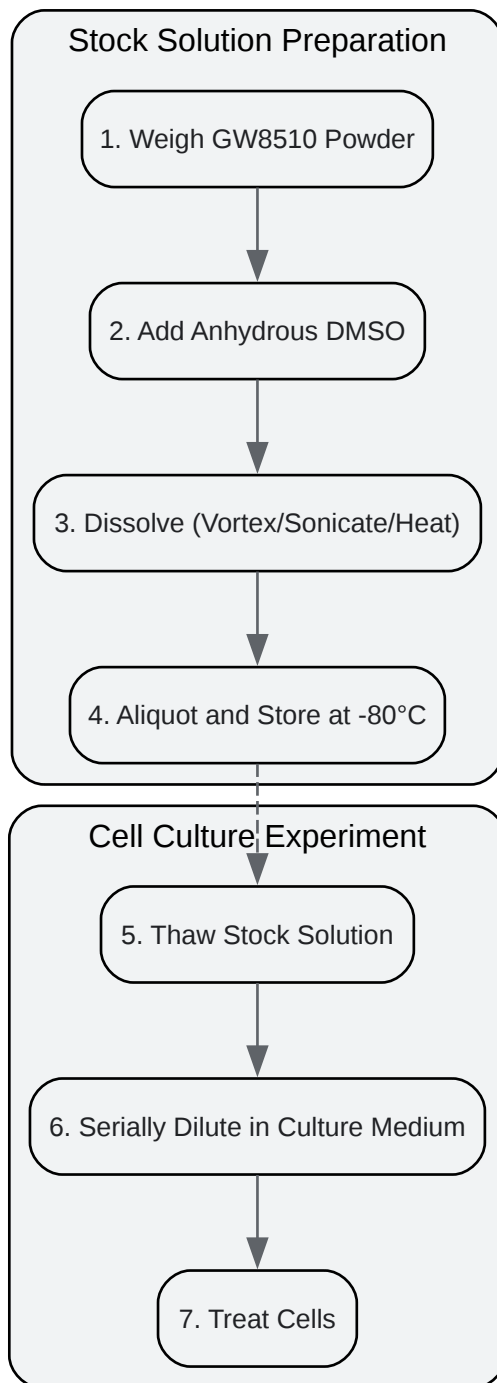
Protocol 2: Preparation of a Working Solution for Cell Culture Experiments

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM **GW8510** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in your cell culture medium to achieve the desired final concentration.
 - Important: To avoid precipitation, add the DMSO stock solution dropwise to the culture medium while gently mixing. Do not add the medium directly to the DMSO stock.
 - The final concentration of DMSO in the cell culture medium should be kept to a minimum, ideally below 0.5%, as higher concentrations can be toxic to cells.

Visualizations

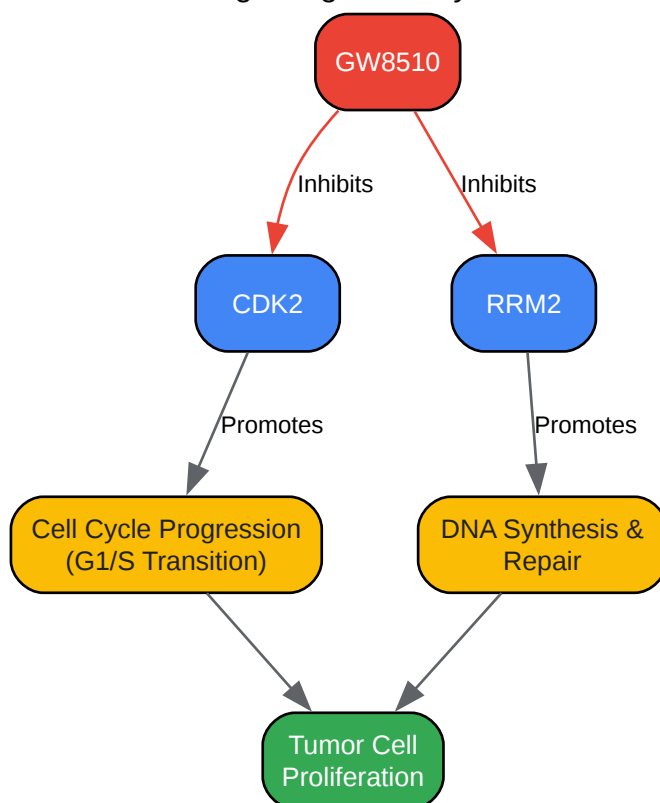
Experimental Workflow for GW8510



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Caption: Workflow for preparing and using **GW8510** in experiments.

GW8510 Signaling Pathway Inhibition

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Caption: **GW8510** inhibits CDK2 and RRM2, disrupting the cell cycle.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in DMSO Stock Solution	- Low-quality or wet DMSO.- Concentration exceeds solubility limit.- Insufficient dissolution method.	- Use fresh, anhydrous DMSO.- Ensure the concentration does not exceed 20 mg/mL.- Use sonication and/or gentle warming (37-45°C) to aid dissolution.[3]
Precipitation Upon Dilution in Aqueous Buffer/Medium	- GW8510 has low aqueous solubility.- Rapid change in solvent polarity.- High final concentration of the compound.	- Add the DMSO stock solution to the aqueous buffer/medium slowly while mixing.- Ensure the final DMSO concentration is low (e.g., <0.5%).- Consider using a surfactant or co-solvent if compatible with your experiment.
Inconsistent Experimental Results	- Degradation of GW8510 due to improper storage.- Repeated freeze-thaw cycles of the stock solution.	- Store the stock solution in single-use aliquots at -80°C.- Avoid repeated freeze-thaw cycles.
Cell Toxicity Not Related to GW8510's Activity	- High concentration of DMSO in the final working solution.	- Ensure the final DMSO concentration in your cell culture is non-toxic (typically <0.5%).- Run a vehicle control (medium with the same concentration of DMSO) to assess solvent toxicity.

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